

Technical Support Center: Stabilizing Black Phase CsPbI₃ with Hydroiodic Acid

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Compound of Interest

Compound Name: cesium;triiodide

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Welcome to the technical support center for the stabilization of black phase cesium lead iodide (CsPbI₃) using hydroiodic acid (HI). This resource is designed for researchers and scientists encountering challenges in their experimental work. Here you will find troubleshooting guides and frequently asked questions (FAQs) to address common issues.

Frequently Asked Questions (FAQs)

Q1: What is the fundamental role of hydroiodic acid (HI) in the synthesis of CsPbI₃ perovskites?

A1: Hydroiodic acid is primarily used as a solution additive to facilitate the formation of the photoactive cubic 'black' phase (α -CsPbI₃) at relatively low temperatures, typically around 100°C.^{[1][2][3][4][5]} Under normal conditions, the stable phase of CsPbI₃ at room temperature is the non-perovskite orthorhombic 'yellow' phase (δ -CsPbI₃), which is not suitable for photovoltaic applications.^{[1][2]} A high temperature of over 310°C is usually required to convert the yellow phase to the black phase.^[2] The addition of HI to the precursor solution is believed to induce a strained crystal lattice, which enables this phase transition at a much lower temperature.^{[1][2]}

Q2: Why is the concentration of HI so critical for the quality of the CsPbI₃ film?

A2: The concentration of HI directly influences the structural, morphological, optical, and electrical properties of the CsPbI₃ film.^{[1][3][4][5]} An optimal concentration leads to improved crystallinity, better morphology, and enhanced absorption.^{[1][5]} Insufficient HI can result in an

incomplete transition to the black phase, while an excessive amount can be detrimental to the film's quality, potentially due to the introduction of excess water molecules.[1] Systematic studies have shown that varying the HI concentration affects grain size, defect density, and ultimately, the performance of fabricated solar cells.[6][7][8]

Q3: Can HI be used in conjunction with other additives to improve stability?

A3: Yes, research has shown synergistic effects when HI is used with other additives. For instance, the combination of HI and deionized water has been proposed to promote the growth of larger perovskite grains with a smoother surface by a dissolution and recrystallization process, which can suppress defect-induced nonradiative recombination.[6][9] Another approach involves using HI with phenylethylammonium iodide (PEAI) to create a distorted black phase of CsPbI_3 , leading to enhanced power conversion efficiency and stability.[10]

Troubleshooting Guide

Problem	Possible Cause(s)	Suggested Solution(s)
Incomplete conversion to the black phase (film appears yellowish or has yellow patches).	Low concentration of hydroiodic acid.	Increase the concentration of HI in the precursor solution. A systematic study to find the optimal concentration is recommended. [1] [2]
Insufficient annealing temperature or time.	Ensure the annealing temperature is at least 100°C and optimize the annealing duration.	
Poor film morphology (pinholes, small grains).	Sub-optimal HI concentration.	Vary the HI concentration to find the optimal value that promotes larger grain growth and a smoother film. [6]
Non-ideal solvent system or deposition technique.	Re-evaluate the solvent system and spin-coating parameters.	
Low power conversion efficiency (PCE) in solar cells.	High defect density in the CsPbI ₃ film.	Optimize the HI concentration to reduce internal defects. [6] Consider using HI in combination with other additives like deionized water or PEAI to passivate defects. [6] [10]
Poor charge collection.	An optimized amount of HI can improve charge collection efficiency. [6]	
Film degrades quickly in ambient conditions.	Inherent instability of the black phase.	While HI aids in formation, long-term stability is still a challenge. Consider synergistic approaches with other additives like PEAI for enhanced stability. [10]

Encapsulation of the final device is also crucial.

Quantitative Data Summary

The following tables summarize key quantitative data from studies on the effect of HI concentration on CsPbI_3 properties.

Table 1: Effect of HI Concentration on CsPbI_3 Film Properties

HI Concentration ($\mu\text{L}/\text{mL}$)	Crystallite Size (nm)	Band Gap (eV)	Key Observations	Reference
30	Smaller	1.75	Incomplete phase transition to black phase, lower crystallinity.	[1][2]
33	-	~ 1.7	Commonly used concentration, full formation of black phase.	[1][2]
36	Largest	~ 1.7	Optimum concentration, superior structural, morphological, and optical properties.	[1][2]
39	-	~ 1.7	Full formation of black phase.	[1]
42	Reduced	1.73	Detrimental influence, possibly due to water in HI.	[1][2]

Table 2: Photovoltaic Performance of CsPbI_3 Solar Cells with Varying HI Concentration

HI Concentration (μ L/mL)	Power Conversion Efficiency (PCE) (%)	Fill Factor (%)	Reference
30	Poor performance	-	[2]
36	6.44	-	[1] [2] [3] [4] [5]
35 (with 10 μ L H ₂ O)	11.41	~69	[6] [9]
35 (without H ₂ O)	-	62	[6] [9]
45	4.8	-	[7] [8]

Experimental Protocols

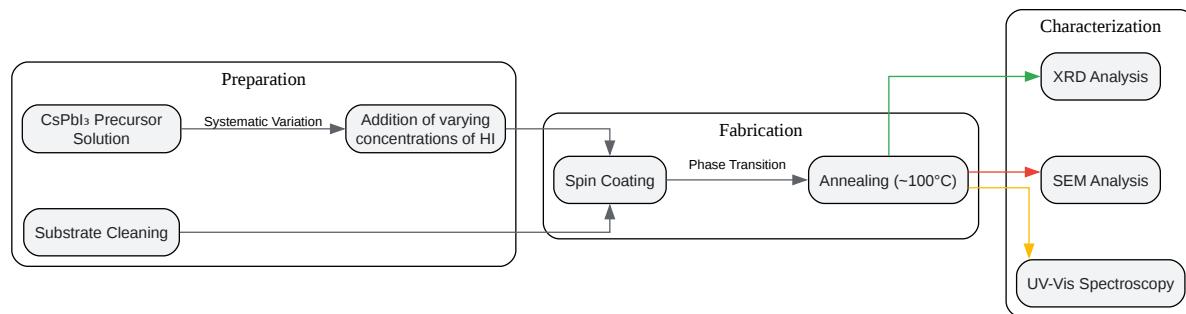
Protocol 1: Fabrication of CsPbI₃ Perovskite Films with Varying HI Concentration

This protocol is based on the methodology described in the literature for a systematic study of HI concentration.[\[1\]](#)[\[2\]](#)

- Precursor Solution Preparation:
 - Prepare a precursor solution of CsPbI₃.
 - Divide the precursor solution into several batches.
 - To each batch, add a different volume of hydroiodic acid to achieve the desired concentrations (e.g., 30, 33, 36, 39, 42 μ L/mL).
- Substrate Preparation:
 - Clean the desired substrates (e.g., FTO glass) sequentially with appropriate solvents in an ultrasonic bath.
 - Dry the substrates with a nitrogen gun.
- Film Deposition:
 - Deposit the prepared precursor solutions onto the substrates using a spin-coater.

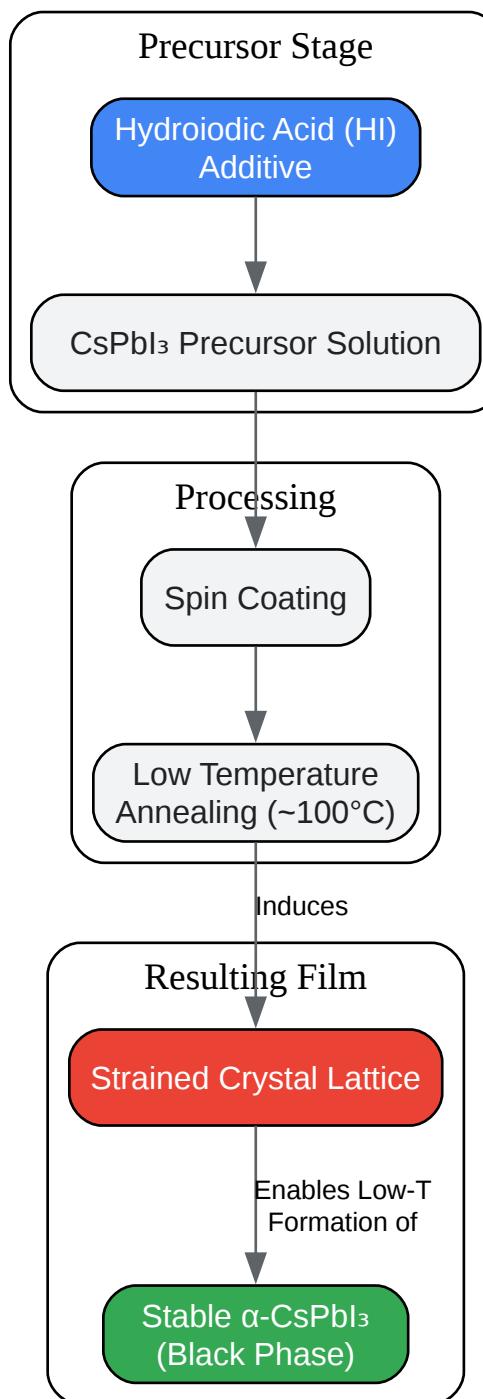
- Use a two-step spin-coating program (e.g., 1000 rpm for 10 s followed by 5000 rpm for 30 s).
- Annealing:
 - Anneal the spin-coated films on a hotplate at a temperature of approximately 100°C for a specified time (e.g., 10 minutes) to induce the phase transition to α -CsPbI₃.
- Characterization:
 - Analyze the structural properties of the films using X-ray diffraction (XRD).
 - Examine the morphology and grain size using scanning electron microscopy (SEM).
 - Measure the optical properties using UV-Vis spectroscopy to determine the band gap.

Visualizations



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Caption: Experimental workflow for fabricating and characterizing CsPbI₃ films with varying HI concentrations.



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Caption: Proposed mechanism for HI-assisted stabilization of the α -CsPbI₃ black phase.

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